

5-Methylhydantoin: A Technical Guide to Its CAS Number and Safety Profile

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Compound of Interest

Compound Name: 5-Methylhydantoin

Cat. No.: B032822

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and a detailed safety profile of **5-Methylhydantoin**. The content herein is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling and application of this compound.

Chemical Identification

CAS Number: 616-03-5^[1]

5-Methylhydantoin is a derivative of hydantoin, a heterocyclic organic compound. It is a white to almost white crystalline powder.^[1]

Hazard Identification and Classification

5-Methylhydantoin is classified as an irritant. Below is a summary of its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 1: GHS Classification of **5-Methylhydantoin**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]

Signal Word: Warning[2]

GHS Pictogram:



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GHS Exclamation Mark Pictogram for Irritants.

Safety and Handling

Adherence to proper safety protocols is crucial when handling **5-Methylhydantoin** to minimize exposure and mitigate risks.

Table 2: Precautionary Statements for **5-Methylhydantoin**

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash skin thoroughly after handling.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P312	Call a POISON CENTER/doctor if you feel unwell.
P321	Specific treatment (see supplemental first aid instruction on this label).
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.[2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2]
P501	Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

When handling **5-Methylhydantoin**, the following personal protective equipment is recommended:

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.
- Respiratory Protection: In case of insufficient ventilation, use a NIOSH-approved respirator for dusts.

Storage

Store **5-Methylhydantoin** in a tightly closed container in a dry and well-ventilated place.

Experimental Protocols for Safety Assessment

The following sections outline the methodologies for key experiments to assess the irritation potential of a substance like **5-Methylhydantoin**, based on internationally recognized OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.
- Application: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- Exposure: The exposure duration is 4 hours.

- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- **Scoring:** The skin reactions are scored according to a standardized grading scale.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

Methodology:

- **Test Animal:** The albino rabbit is the preferred species.
- **Procedure:** A single dose (0.1 mL of a liquid or 0.1 g of a solid) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. The reversibility of any lesions is observed for up to 21 days.
- **Scoring:** Ocular lesions are scored using a standardized system.

Acute Inhalation Toxicity (OECD Guideline 436)

This test assesses the potential for a substance to cause harm upon inhalation.

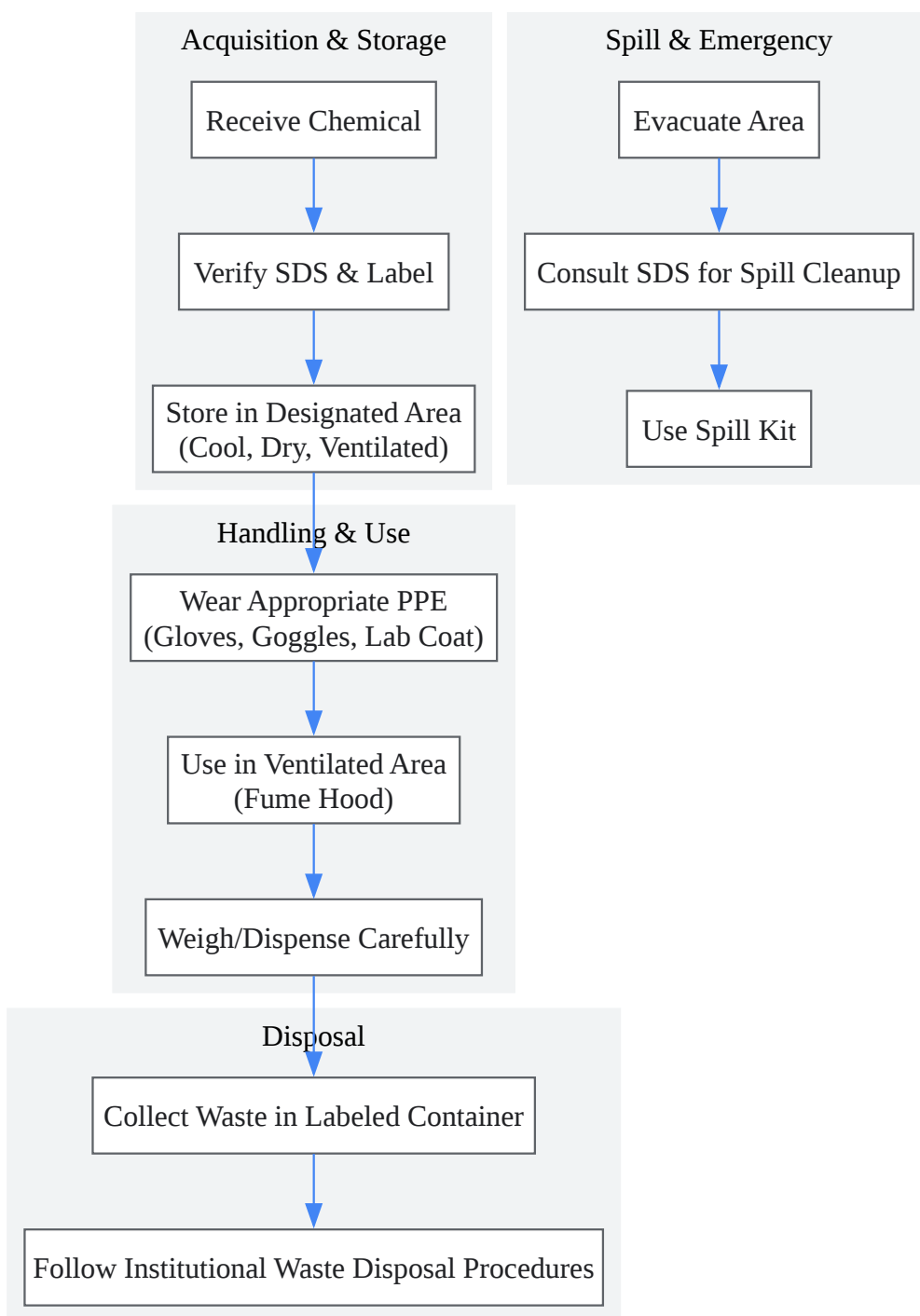
Methodology:

- **Test Animal:** The rat is the preferred species.
- **Exposure:** The animals are exposed to the test substance (as a gas, vapor, or aerosol) in a whole-body or nose-only inhalation chamber for a standard duration, typically 4 hours.
- **Concentrations:** A stepwise procedure is used, starting with a concentration expected to cause some signs of toxicity. Depending on the outcome (mortality or morbidity), the concentration for the next group of animals is adjusted up or down.

- Observation: Animals are observed for signs of toxicity during and after exposure for a period of 14 days. Body weight is recorded, and a gross necropsy is performed on all animals at the end of the study.

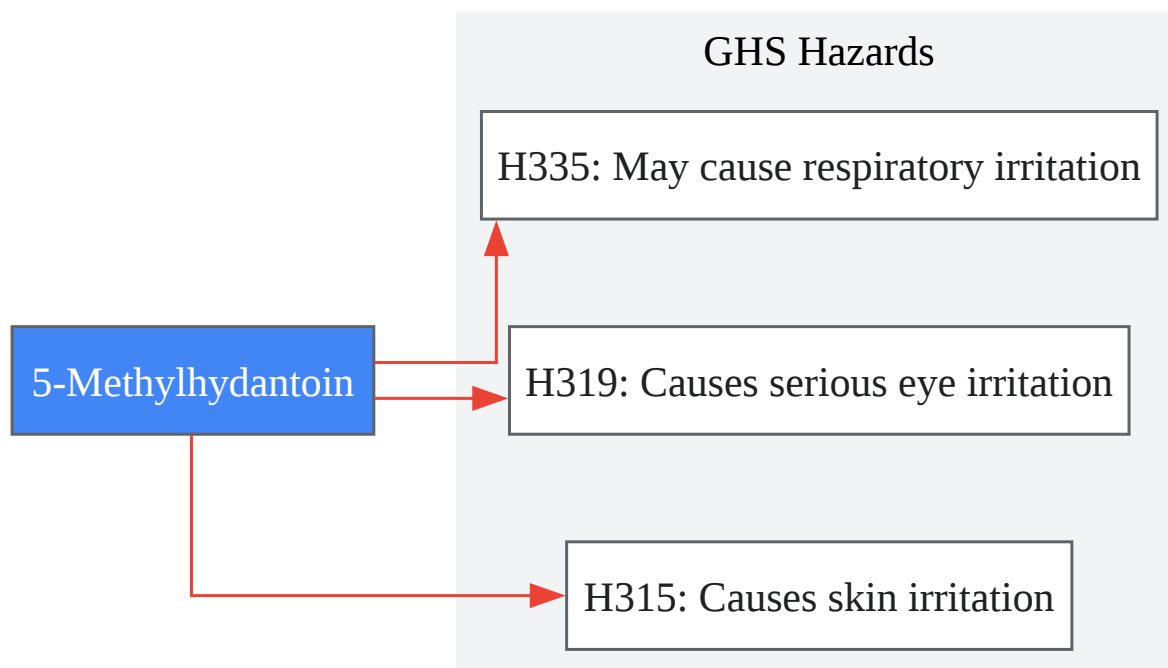
Workflow and Hazard Visualization

The following diagrams illustrate a logical workflow for handling chemical substances and a visualization of the associated GHS hazards for **5-Methylhydantoin**.



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Workflow for Safe Handling of **5-Methylhydantoin**.



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GHS Hazard Statements for **5-Methylhydantoin**.

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References

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